

# In-Depth Technical Guide: 2-Chloro-4-methylphenylboronic Acid Pinacol Ester

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## Compound of Interest

Compound Name:	2-Chloro-4-methylphenylboronic acid pinacol ester
CAS No.:	1144097-12-0
Cat. No.:	B3039512

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Physicochemical Profiling, Safety Protocols, and Application in Suzuki-Miyaura Cross-Coupling

## Executive Summary

For researchers and drug development professionals, organoboronic esters are indispensable building blocks for carbon-carbon bond formation. **2-Chloro-4-methylphenylboronic acid pinacol ester** (CAS: 1144097-12-0) is a highly specialized aryl donor utilized extensively in the synthesis of complex active pharmaceutical ingredients (APIs) and fine chemicals[1].

Unlike free boronic acids, which are highly polar and prone to trimerization (forming boroxines), the pinacol (Bpin) ester derivative offers superior hydrolytic stability, enhanced solubility in organic solvents, and streamlined purification profiles[2]. This whitepaper synthesizes the safety data, physicochemical properties, and mechanistic handling protocols required to deploy this reagent effectively and safely in advanced cross-coupling workflows.

## Physicochemical Profiling & Safety Data (SDS Core)

Understanding the physical properties and hazard profile of this compound is critical for safe laboratory handling and optimal reaction design.

## Table 1: Chemical and Physical Properties

Property	Value / Description
Chemical Name	2-Chloro-4-methylphenylboronic acid pinacol ester
CAS Number	1144097-12-0 (Also listed as 145349-62-8 in some isomer catalogs)[3][4]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> BClO <sub>2</sub> [4]
Molecular Weight	252.54 g/mol [4][5]
Appearance	White to off-white solid/powder

## Table 2: Hazard Identification & GHS Classification

GHS Code	Hazard Statement	Signal Word
H302	Harmful if swallowed	Warning[5]
H315	Causes skin irritation	Warning[6]
H319	Causes serious eye irritation	Warning[6]
H335	May cause respiratory irritation	Warning[6]



### Causality Insight: The Mechanism of Irritation

Why does this specific boronic ester trigger H315 and H319 warnings? While pinacol esters are generally stable, they undergo slow hydrolysis in the presence of ambient moisture or biological fluids, releasing the free boronic acid and pinacol[2][7]. The empty p-orbital of the boron atom acts as a Lewis acid, allowing it to form reversible covalent bonds with biological nucleophiles—specifically the hydroxyl groups of serine or threonine residues in tissue proteins[8]. This localized interaction disrupts cellular homeostasis, leading to the observed dermal, ocular, and respiratory irritation[6].

## Reactivity & Mechanistic Insights

The primary utility of **2-Chloro-4-methylphenylboronic acid pinacol ester** lies in the [9].

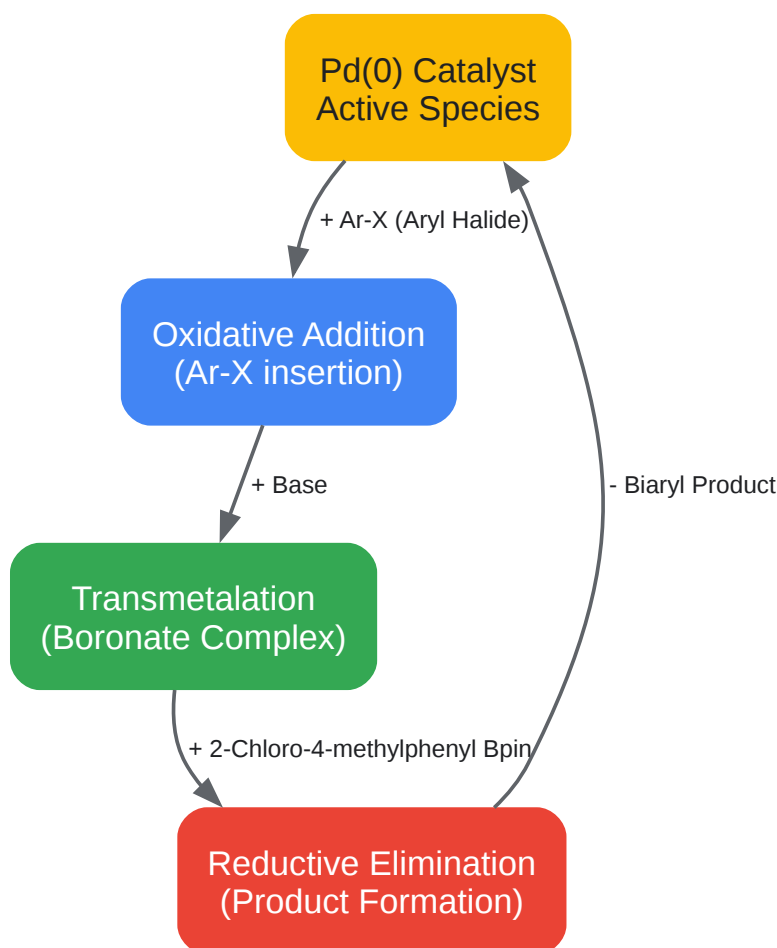


### Causality Insight: Sterics and Transmetalation

The presence of the ortho-chloro group on the phenyl ring introduces significant steric hindrance. To overcome this, the pinacol ester moiety is deliberately chosen over the free boronic acid. The bulky Bpin group prevents premature protodeboronation (cleavage of the C-B bond) during the catalytic cycle. Furthermore, the addition of an aqueous base is mechanistically non-negotiable: the base coordinates to the boron atom, converting it from a neutral, trigonal planar (

) state to an anionic, tetrahedral (

) boronate complex. This quaternization increases the nucleophilicity of the aryl group, directly driving the transmetalation step with the Palladium(II) intermediate[9][10].



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Caption: Catalytic cycle of Suzuki-Miyaura coupling using boronic pinacol esters.

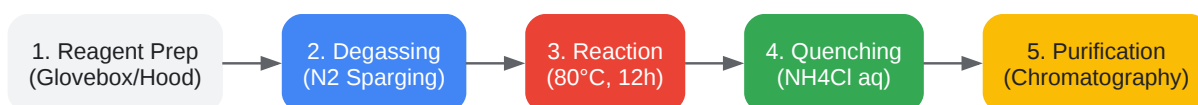
## Experimental Protocol: Safe Handling & Cross-Coupling Workflow

To ensure high yields and maintain safety, the following self-validating protocol is recommended for coupling **2-Chloro-4-methylphenylboronic acid pinacol ester** with an aryl bromide.

### Step-by-Step Methodology

- Reagent Preparation (Inert Atmosphere): Weigh 1.0 eq of the aryl bromide, 1.2 eq of **2-Chloro-4-methylphenylboronic acid pinacol ester**, and 0.05 eq of Pd(dppf)Cl<sub>2</sub> in a glovebox or under a nitrogen stream[11].
  - Causality: Pd(dppf)Cl<sub>2</sub> is chosen because the bidentate dppf ligand provides a wide bite angle, accelerating the reductive elimination of the sterically hindered ortho-chloro biaryl product[12][13].
- Solvent Degassing: Suspend the reagents in a 4:1 mixture of 1,4-Dioxane and Water. Sparge the solvent mixture with N<sub>2</sub> for 15 minutes prior to adding the base (2.5 eq K<sub>2</sub>CO<sub>3</sub>).
  - Validation Check: Successful degassing is validated if the reaction mixture does not immediately turn black upon heating (which would indicate the precipitation of inactive "Palladium black" due to oxygen exposure)[10].
- Thermal Reaction: Heat the mixture to 80°C for 12 hours.
  - Causality: The 80°C temperature is required to overcome the activation energy barrier imposed by the ortho-chloro steric clash[14].
- Quenching & Extraction: Cool to room temperature and quench with saturated aqueous NH<sub>4</sub>Cl. Extract with Ethyl Acetate (3x).

- Purification: Dry the organic layer over  $\text{Na}_2\text{SO}_4$ , concentrate, and purify via silica gel column chromatography.
- Validation Check: Reaction completion is confirmed via LC-MS by the disappearance of the 252.5 m/z peak (corresponding to the starting Bpin ester)[7].



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Caption: Step-by-step experimental workflow for safe handling and cross-coupling.

## Storage, Stability, and Waste Management

- Storage Conditions: Store in a tightly sealed container at 2–8°C under an inert gas (Argon or Nitrogen). Keep strictly away from strong oxidizing agents and moisture[15].
- Stability: While Bpin esters are highly resistant to ambient degradation compared to free boronic acids, prolonged exposure to atmospheric moisture will eventually lead to hydrolysis[2].
- Disposal: Do not discharge into drains. Boron-containing organic waste and palladium-contaminated aqueous layers must be segregated and disposed of through a licensed hazardous waste management facility in accordance with local environmental regulations.

## References

- BuyersGuideChem. "**2-Chloro-4-methylphenylboronic acid pinacol ester** | C7H8BClO2". Available at: [\[Link\]](#)
- ResearchGate. "Stability of Boronic Esters to Hydrolysis: A Comparative Study". Available at: [\[Link\]](#)
- MDPI. "Potential of Boronic Acid Derivatization and Activity in Agrochemical Discovery". Available at: [\[Link\]](#)

- ACS Publications. "Confirmation of Suzuki–Miyaura Cross-Coupling Reaction Mechanism through Synthetic Architecture of Nanocatalysts". Available at: [\[Link\]](#)
- Organic Chemistry Portal. "Suzuki Coupling". Available at: [\[Link\]](#)

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## Sources

- [1. boronpharm.com \[boronpharm.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. buyersguidechem.com \[buyersguidechem.com\]](#)
- [4. appchemical.com \[appchemical.com\]](#)
- [5. BLDpharm - Bulk Product Details \[bldpharm.com\]](#)
- [6. SciSupplies \[scisupplies.eu\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Potential of Boronic Acid Derivatization and Activity in Agrochemical Discovery \[mdpi.com\]](#)
- [9. Suzuki Coupling \[organic-chemistry.org\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. CAS 1190423-36-9: 2-\(N,N-BisBOC-Amino\)pyrimidine-5-boronic... \[cymitquimica.com\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. pubs.acs.org \[pubs.acs.org\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. echemi.com \[echemi.com\]](#)
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